

# Dowex 50W-X8 Resin: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Dowex 50

Cat. No.: B083139

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**Dowex 50W-X8** is a high-performance, strongly acidic cation exchange resin extensively utilized across research, pharmaceutical development, and industrial processes.<sup>[1][2]</sup> Its reliability and versatility make it an essential tool for purification, separation, and catalysis. This guide provides an in-depth overview of its technical specifications, mechanism of action, and key experimental protocols for scientific professionals.

## Core Properties and Specifications

**Dowex 50W-X8** is composed of a polystyrene matrix cross-linked with 8% divinylbenzene, providing a balance of porosity, mechanical strength, and chemical stability.<sup>[3]</sup> The functional groups are sulfonic acid ( $\text{-SO}_3\text{H}$ ), which impart strong acidic properties and a high affinity for cations across a wide pH range.<sup>[1]</sup> The resin is typically supplied as moist, spherical beads in various mesh sizes to suit different flow and resolution requirements.<sup>[1][4]</sup>

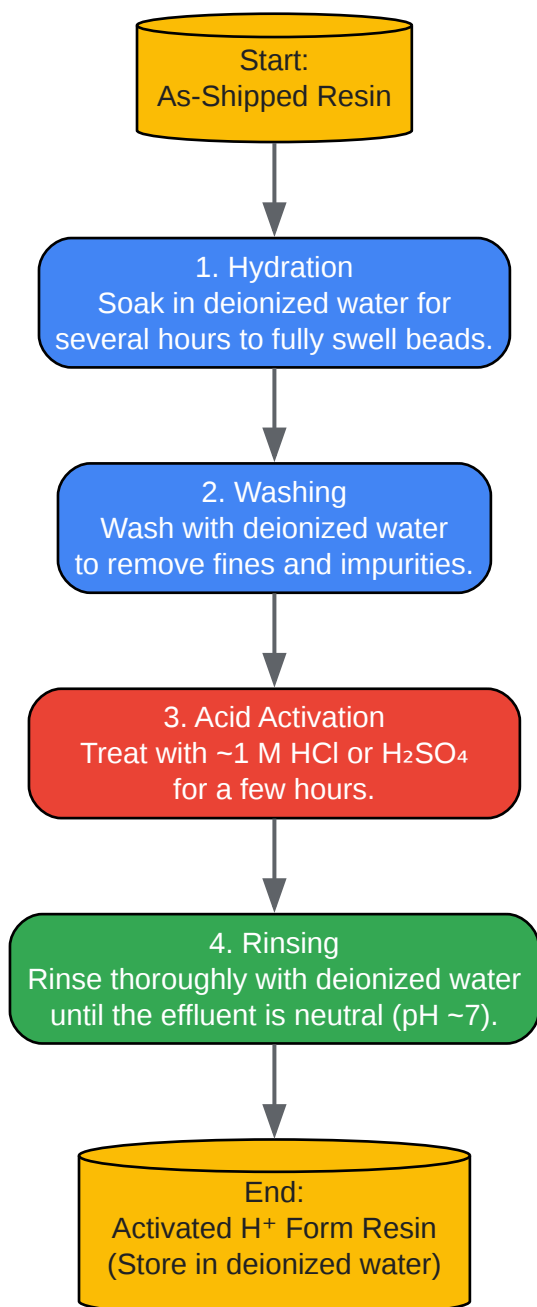
## Quantitative Data Summary

The key physical and chemical properties of **Dowex 50W-X8** are summarized in the table below for easy reference and comparison.

Property	Value / Description	Citations
Matrix	Gel-type Styrene Divinylbenzene Copolymer	[5]
Cross-linkage	8% Divinylbenzene	[3][5]
Functional Group	Sulfonic Acid (-SO <sub>3</sub> H)	[4][5]
Ionic Form (as shipped)	Hydrogen (H <sup>+</sup> )	[3]
Exchange Capacity	~1.7 meq/mL or eq/L (wetted bed volume)	[4]
Moisture Content	50-58%	[5]
Particle Size Range	Available in 16-50, 50-100, 100-200, 200-400 mesh	[4][5][6]
Operating Temperature	~120°C (250°F) suggested maximum	[7]
pH Stability	Effective across the full pH range (0-14)	[1]
Solubility	Insoluble in water	[8]
Appearance	Pale cream to beige/brown beads or moist spheres	[4][8]

## Mechanism of Action: Cation Exchange

The fundamental principle behind **Dowex 50W-X8** is a reversible chemical reaction where cations in a liquid phase are exchanged for cations of like charge on the resin's sulfonic acid functional groups.[1][9] When the resin is in its hydrogen (H<sup>+</sup>) form, it will readily release a proton (H<sup>+</sup>) in exchange for another cation (e.g., Na<sup>+</sup>, Ca<sup>2+</sup>, or cationic organic molecules) from the surrounding solution, effectively binding the target cation to the resin.



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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)